

Application Notes and Protocols for Reactive Orange 13 in Textile Printing

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| Compound of Interest | | |
|----------------------|--------------------|-----------|
| Compound Name: | Reactive orange 13 | |
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Introduction

Reactive Orange 13 (C.I. 18270) is a single azo, monochlorotriazine (MCT) reactive dye widely used for dyeing and printing on cellulosic fibers such as cotton and viscose, as well as protein fibers like wool and silk.[1] Its popularity stems from its ability to form a strong, covalent bond with the fiber, resulting in prints with bright, vibrant orange shades and good overall fastness properties.[2][3] This covalent linkage ensures high wash fastness, making it suitable for apparel and home textiles.[3][4]

These application notes provide detailed protocols for the use of **Reactive Orange 13** in direct-style textile printing, primarily on cotton fabric. The document outlines methodologies for paste formulation, the printing process, and fixation, along with key data on its performance characteristics.

Chemical & Physical Properties

A summary of the key properties of **Reactive Orange 13** is presented below.



| Property | Value | Reference |
|-----------------------|--------------------------------------|-----------|
| C.I. Name | Reactive Orange 13, C.I. 18270 | [1] |
| CAS Number | 12225-85-3 | [1][5] |
| Molecular Formula | C24H15CIN7Na3O10S3 | [1][5] |
| Molecular Weight | 762.04 g/mol | [1][5] |
| Appearance | Orange Powder | [1] |
| Shade | Red-light orange | [1] |
| Solubility (in water) | 150 g/L (at 20°C), 160 g/L (at 50°C) | [1] |

Quantitative Data: Fastness Properties

The fastness properties of textiles printed with **Reactive Orange 13** are critical for determining their end-use suitability. The data below is compiled from various sources for prints on cotton fabric. Ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher values indicating better performance.



| Fastness Test | Standard | Rating | Reference(s) |
|--|-------------|----------|--------------|
| Light Fastness | ISO 105-B02 | 4 to 5-6 | [1][2][6] |
| Washing Fastness (Fading) | ISO 105-C06 | 4-5 | [1][6] |
| Washing Fastness (Staining) | ISO 105-C06 | 4-5 | [1][6] |
| Rubbing Fastness (Dry) | ISO 105-X12 | 4 | [6] |
| Rubbing Fastness (Wet) | ISO 105-X12 | 3 | [6] |
| Perspiration Fastness (Alkaline & Acid) | ISO 105-E04 | 4 to 4-5 | [1][6] |
| Oxygen Bleach Fastness | - | 4-5 | [2] |

Reaction Mechanism

Reactive Orange 13 chemically bonds to cellulosic fibers under alkaline conditions. The process involves the hydroxyl groups (-OH) on the cellulose polymer being activated by an alkali (like sodium carbonate) to form highly reactive cellulosate ions (Cell-O⁻).[7] These ions then perform a nucleophilic substitution on the dye's triazine ring, displacing a chlorine atom to form a stable, covalent ether bond.[7] This reaction anchors the dye permanently to the fiber.

Caption: Covalent fixation of Reactive Orange 13 on cellulose.

Experimental Protocols

The following protocols are generalized for screen printing on 100% cotton fabric. Adjustments may be necessary based on fabric weight, construction, and available equipment.

Objective: To ensure the fabric is free from impurities and highly absorbent for uniform print quality.[8][9]



Methodology:

- Singeing & Desizing: Pass the fabric over a flame (singeing) to remove protruding fibers. Then, treat with an enzymatic desizing agent to remove starch or other sizing materials.
- Scouring: Wash the fabric in a hot alkaline solution (e.g., 1-2% sodium hydroxide) with a wetting agent at 90-100°C for 1-2 hours to remove natural waxes, oils, and other impurities.
- Bleaching: For a pure white ground, bleach the scoured fabric with hydrogen peroxide or sodium hypochlorite.
- Mercerization (Optional): Treat the cotton with a cold, concentrated sodium hydroxide solution (~22°Bé) to improve luster, dye uptake, and dimensional stability.[9]
- Rinsing & Drying: Thoroughly rinse the fabric to remove all chemicals, neutralize if necessary, and dry completely.

Objective: To prepare a viscous paste that delivers the dye evenly and contains the necessary chemicals for fixation.[9][10][11]

Typical Recipe (for 1 kg of paste):



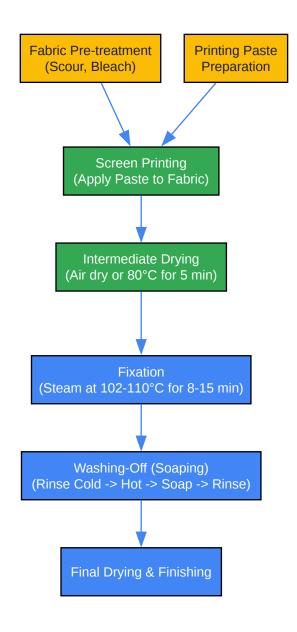
| Component | Quantity (g) | Purpose | Reference(s) |
|--|-----------------|--|--------------|
| Reactive Orange 13 | 20 - 40 | Colorant | [10][11] |
| Urea | 100 - 150 | Solubilizer for dye; humectant to aid fixation | [8][11] |
| Resist Salt (e.g., m- nitrobenzene sulphonate) | 10 | Mild oxidizing agent to prevent dye reduction | [9][10] |
| Sodium Bicarbonate | 20 - 30 | Alkali to catalyze the dye-fiber reaction | [8][9] |
| Thickener (e.g., Sodium Alginate 4% stock) | 500 - 600 | Provides viscosity for sharp print definition | [8][9] |
| Water | Balance to 1000 | Solvent | [10][11] |

Methodology:

- In a container, create a slurry by dissolving the **Reactive Orange 13** powder and urea in a portion of the water.
- Stir this dye solution into the required amount of thickener stock until a homogeneous mixture is achieved.
- Add the resist salt and any other auxiliaries, mixing well.
- Just before printing, dissolve the sodium bicarbonate in the remaining water and stir it thoroughly into the paste. The paste is now activated and should be used within a few hours.
 [12]

Objective: To apply the print paste in the desired pattern and permanently fix the dye to the fabric.





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Caption: General workflow for textile printing with **Reactive Orange 13**.

Methodology:

• Printing: Apply the prepared paste to the pre-treated fabric using a flat-bed or rotary screen printing method.[10][13]



- Drying: After printing, dry the fabric. This can be done by air drying or in a hot air chamber at approximately 80°C for 3-5 minutes.[11]
- Fixation: The primary methods for fixing Reactive Orange 13 are steaming or thermofixation.[5]
 - Saturated Steam: Expose the printed fabric to saturated steam at 102-110°C for 8-15 minutes. This is the recommended method for achieving high color yield and brilliancy.[9]
 [11]
 - Hot Air (Thermofixation): Alternatively, cure the fabric in a hot air oven at 150°C for 5 minutes.[9]
- Washing-off (Soaping): This step is crucial to remove unfixed dye, thickener, and other chemicals to achieve optimal fastness and a soft fabric feel.[9]
 - Rinse 1 (Cold): Rinse the fabric thoroughly in cold water to remove the bulk of the thickener and alkali.
 - Rinse 2 (Hot): Rinse in hot water (~60°C).
 - Soaping: Wash the fabric at or near boil (90-95°C) for 5-10 minutes with 1-2 g/L of a non-ionic soaping agent.[9][11]
 - Final Rinses: Rinse again with hot water, followed by cold water, until the water runs clear.
- Final Drying: Dry the washed fabric. It can then be subjected to mechanical finishing processes like stentering if required.[8]

Disclaimer: These protocols are intended for research and professional use. Users should conduct their own trials to optimize conditions for their specific substrates and equipment. Always adhere to laboratory safety standards and consult Safety Data Sheets (SDS) for all chemicals used.

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